

# Solubility of 2-butynyl p-toluenesulfonate in common organic solvents

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## Compound of Interest

Compound Name: 2-Butynyl p-toluenesulfonate

Cat. No.: B1588392

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## Solubility of 2-Butynyl p-Toluenesulfonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-butynyl p-toluenesulfonate** in common organic solvents. Due to a lack of extensive, publicly available quantitative solubility data for this specific compound, this document combines reported qualitative observations with established chemical principles to offer a predictive guide for laboratory applications. The information herein is intended to support researchers in the effective handling and application of **2-butynyl p-toluenesulfonate** in various experimental settings.

## Physicochemical Properties

**2-Butynyl p-toluenesulfonate** is a sulfonate ester with the molecular formula  $C_{11}H_{12}O_3S$ .<sup>[1][2]</sup> It exists as a solid at room temperature, with a melting point in the range of 47-51°C. The structure, combining a polar toluenesulfonate group and a less polar butynyl group, results in a molecule with intermediate polarity. This structural characteristic is key to understanding its solubility behavior.

## Qualitative Solubility Data

Direct quantitative measurements of **2-butynyl p-toluenesulfonate**'s solubility in a range of organic solvents are not widely published. However, qualitative solubility information has been reported in chemical literature and supplier documentation. This information is summarized in the table below.

Solvent	Chemical Formula	Type	Reported Solubility
Water	H <sub>2</sub> O	Protic, Polar	Insoluble[3]
Methanol	CH <sub>3</sub> OH	Protic, Polar	Soluble[3]

## Predicted Solubility in Common Organic Solvents

Based on the principle of "like dissolves like," the solubility of **2-butynyl p-toluenesulfonate** in other common organic solvents can be predicted. The molecule's moderate polarity suggests it will be most soluble in polar aprotic and moderately polar solvents. Its solubility is expected to be lower in highly nonpolar solvents and, as confirmed, very low in highly polar protic solvents like water. The following table provides predicted solubility based on these principles.

Solvent	Chemical Formula	Type	Predicted Solubility
Acetone	C <sub>3</sub> H <sub>6</sub> O	Polar Aprotic	Soluble
Acetonitrile	C <sub>2</sub> H <sub>3</sub> N	Polar Aprotic	Soluble
Dichloromethane (DCM)	CH <sub>2</sub> Cl <sub>2</sub>	Polar Aprotic	Soluble
Tetrahydrofuran (THF)	C <sub>4</sub> H <sub>8</sub> O	Polar Aprotic	Soluble
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	Moderately Polar	Soluble
Diethyl Ether	C <sub>4</sub> H <sub>10</sub> O	Nonpolar	Sparingly Soluble
Toluene	C <sub>7</sub> H <sub>8</sub>	Nonpolar	Sparingly Soluble
Hexane	C <sub>6</sub> H <sub>14</sub>	Nonpolar	Insoluble

## Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, the following general protocol for the gravimetric determination of solubility can be adapted.

Objective: To determine the quantitative solubility of **2-butynyl p-toluenesulfonate** in a given organic solvent at a specific temperature.

Materials:

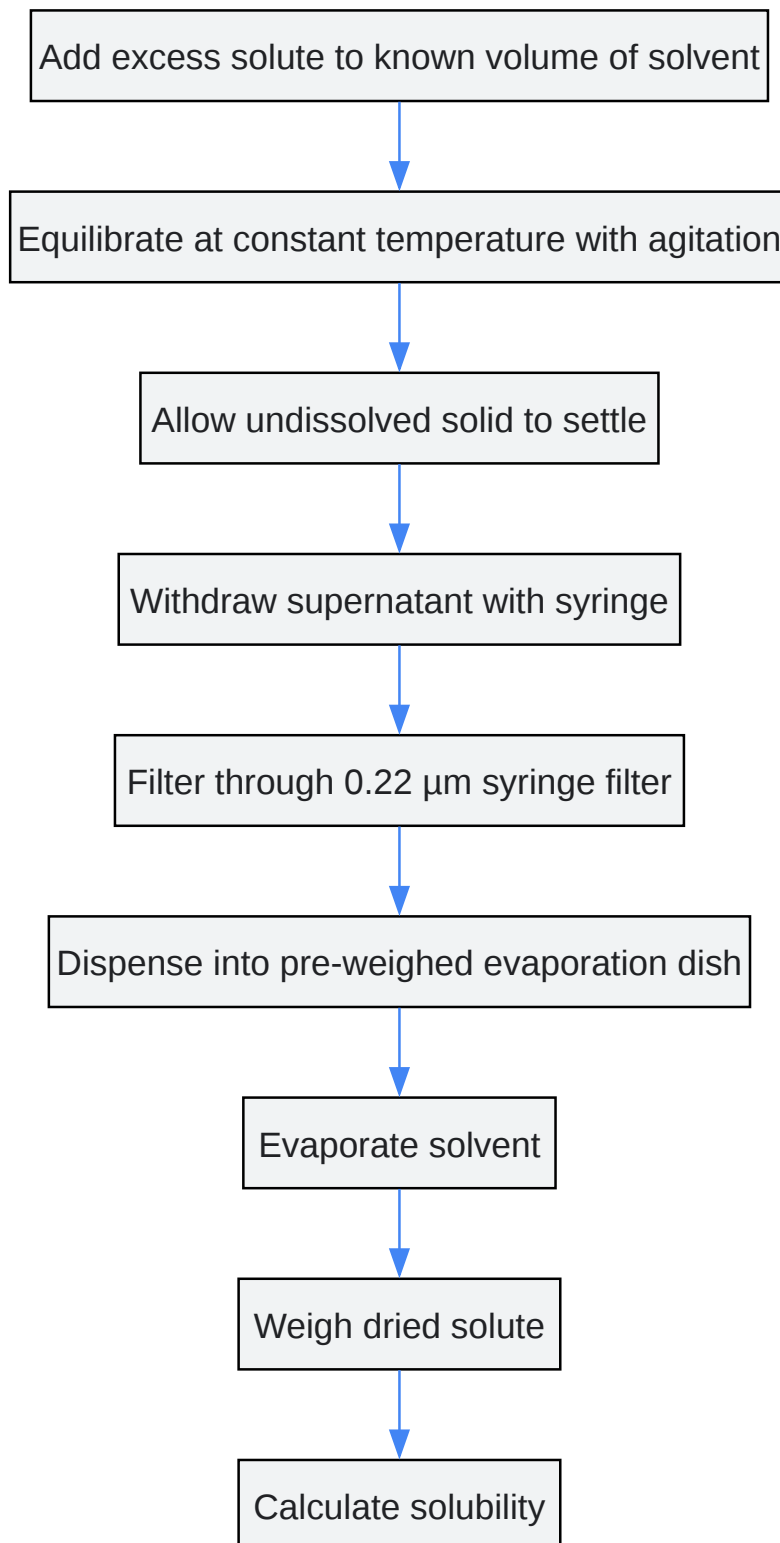
- **2-Butynyl p-toluenesulfonate**
- Selected organic solvent(s)
- Analytical balance
- Vials with screw caps
- Constant temperature bath or incubator
- Vortex mixer
- Syringe filters (0.22  $\mu\text{m}$ , solvent-compatible)
- Syringes
- Pre-weighed evaporation dishes

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **2-butynyl p-toluenesulfonate** to a vial containing a known volume of the selected solvent.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a constant temperature bath set to the desired temperature.
  - Agitate the mixture using a vortex mixer periodically over a 24-hour period to ensure equilibrium is reached.

- Sample Withdrawal and Filtration:
  - Allow the vial to stand undisturbed in the constant temperature bath for at least 2 hours to allow undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe.
  - Attach a syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed evaporation dish.
- Solvent Evaporation and Mass Determination:
  - Place the evaporation dish in a fume hood or under a gentle stream of nitrogen to evaporate the solvent completely.
  - Once the solvent has evaporated, place the dish in a desiccator to remove any residual moisture.
  - Weigh the evaporation dish containing the dried solute on an analytical balance.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **2-butynyl p-toluenesulfonate** by subtracting the initial mass of the empty evaporation dish from the final mass.
  - Express the solubility as grams of solute per 100 mL of solvent or in other desired units.

## Experimental Workflow for Solubility Determination

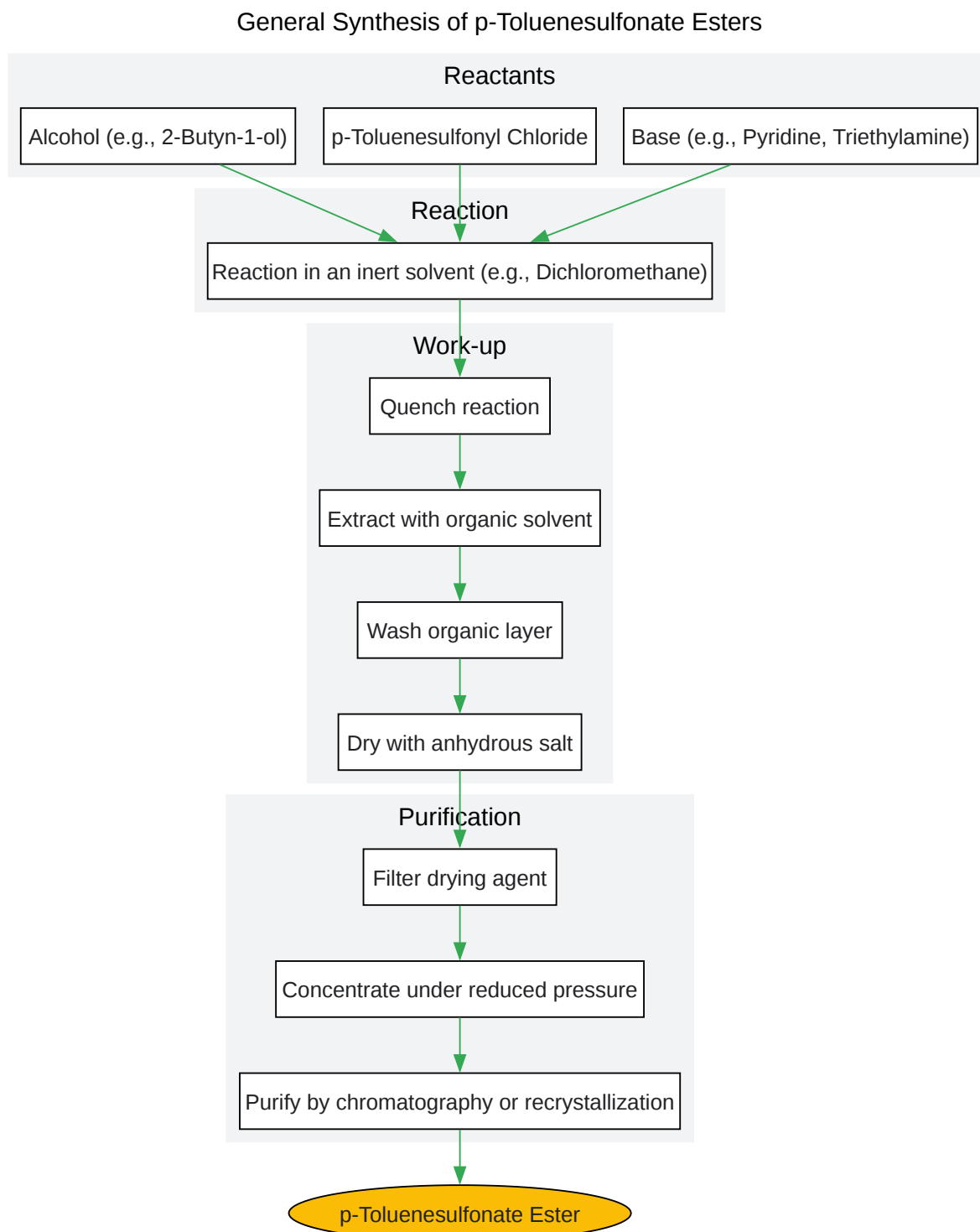


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Caption: Workflow for gravimetric solubility determination.

## Synthesis of p-Toluenesulfonate Esters: A General Workflow

The synthesis of **2-butynyl p-toluenesulfonate**, like other tosylates, typically involves the reaction of the corresponding alcohol with p-toluenesulfonyl chloride in the presence of a base. This general workflow is a common procedure in organic synthesis.

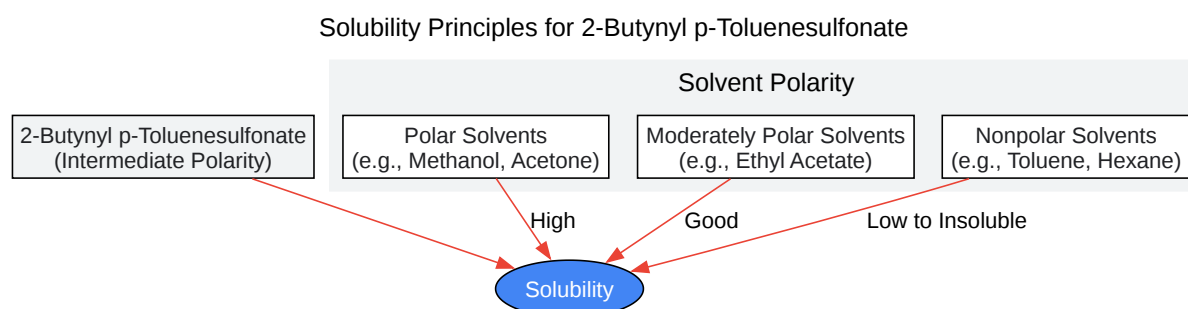


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Caption: General workflow for the synthesis of p-toluenesulfonate esters.

## Logical Relationships in Solubility

The solubility of a solute in a solvent is governed by the intermolecular forces between the solute and solvent molecules. For **2-butynyl p-toluenesulfonate**, its polarity dictates its solubility profile.



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Caption: Relationship between solvent polarity and solubility.

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## References

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